

Physicochemical Properties of Trifluoromethane: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifluoromethane

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An in-depth technical guide for researchers, scientists, and drug development professionals on the core physicochemical properties of **trifluoromethane** (CHF₃).

Abstract

Trifluoromethane, also known as Fluoroform or HFC-23, is a hydrofluorocarbon of significant interest in various scientific domains, including materials science, as a refrigerant, and as a reagent in organic synthesis. Its unique properties, stemming from the strong electronegativity of its three fluorine atoms, warrant a detailed examination for safe and effective use in research and development. This guide provides a comprehensive overview of the essential physicochemical and spectroscopic properties of **trifluoromethane**, details common experimental protocols for their determination, and outlines key safety and handling procedures.

Core Physicochemical Properties

Trifluoromethane is a colorless, odorless, and non-flammable gas under standard conditions.

[1] A summary of its key quantitative properties is provided below for easy reference.

Property	Value	Units
Molecular Formula	CHF ₃	-
Molecular Weight	70.014	g/mol
Boiling Point	-82.1	°C
Melting Point	-155.2	°C
Density (Liquid, at -100 °C)	1.52	g/cm ³ [2]
Vapor Pressure (at 21 °C)	4.38 (635 psi)	MPa
Solubility in Water (at 25 °C)	1	g/L
pKa	25–28	- [3]

Spectroscopic Data for Structural Elucidation

Spectroscopic analysis is fundamental for the unambiguous identification and characterization of **trifluoromethane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **trifluoromethane**.

- ¹H NMR: The proton NMR spectrum displays a quartet centered at approximately δ 6.25 ppm (in cyclohexane), a result of coupling to the three equivalent fluorine atoms.[\[4\]](#)
- ¹⁹F NMR: The fluorine-19 NMR spectrum shows a doublet at approximately δ -78.6 ppm (relative to CFCl₃) due to coupling with the single proton.[\[4\]](#)
- ¹³C NMR: The carbon-13 NMR spectrum exhibits a quartet around δ 122.2 ppm (for the neutral compound), arising from the one-bond coupling to the three fluorine atoms.[\[5\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **trifluoromethane** is characterized by strong absorption bands corresponding to C-H and C-F vibrational modes. Prominent peaks are typically observed

around 3035 cm^{-1} (C-H stretch) and a very strong, broad absorption in the $1100\text{-}1200\text{ cm}^{-1}$ region (C-F stretches).

Mass Spectrometry

Under electron ionization (EI), the mass spectrum of **trifluoromethane** shows a characteristic fragmentation pattern. The molecular ion peak (M^+) is observed at m/z 70. The base peak is typically the $[\text{CHF}_2]^+$ fragment at m/z 51, resulting from the loss of a fluorine atom. Another significant fragment is the trifluoromethyl cation $[\text{CF}_3]^+$ at m/z 69.^{[1][2]}

Experimental Protocols

The accurate determination of the physicochemical properties of a low-boiling point substance like **trifluoromethane** requires specialized low-temperature techniques.

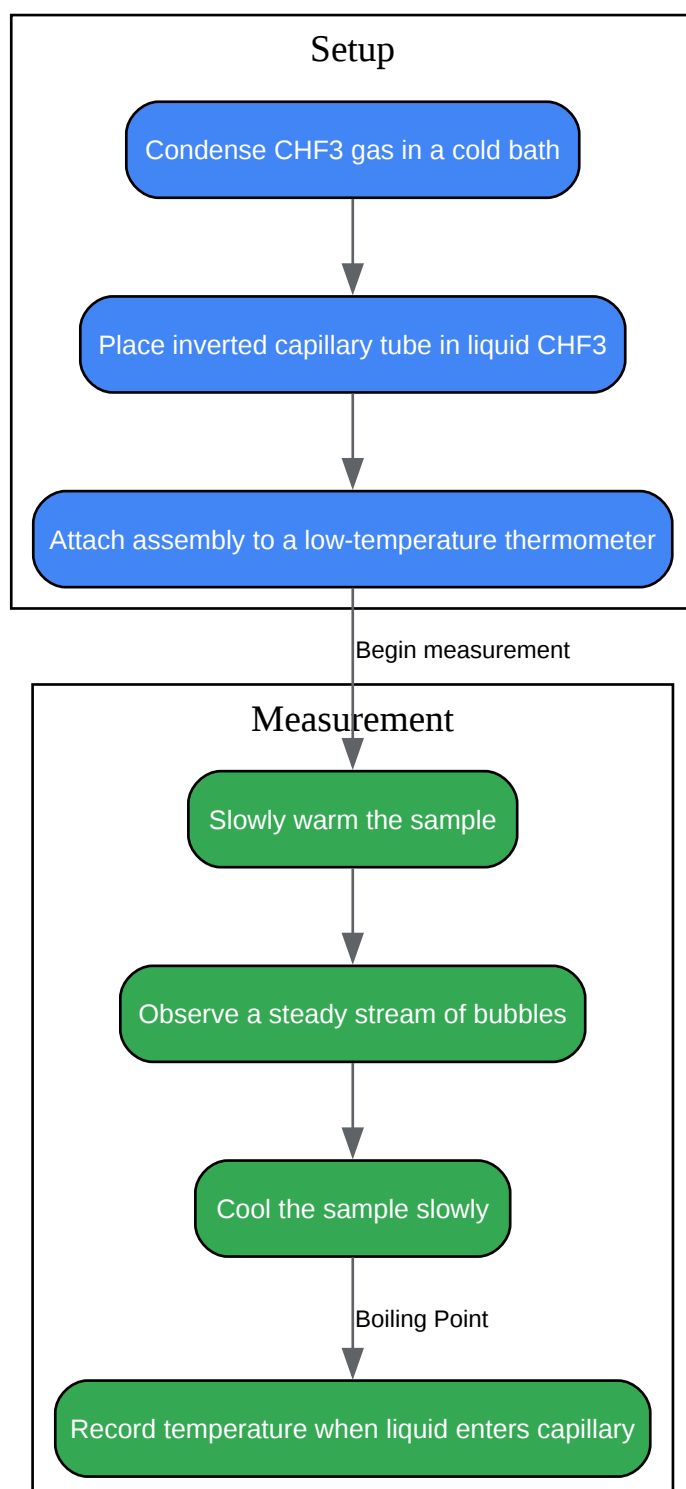
Determination of Boiling Point (Capillary Method)

The boiling point of **trifluoromethane** can be determined using a modified capillary method suitable for condensed gases.

Methodology:

- **Sample Condensation:** A small, clean test tube is placed in a cold bath (e.g., dry ice/acetone or liquid nitrogen) to cool it below **trifluoromethane**'s boiling point. Gaseous **trifluoromethane** is then carefully introduced into the test tube, where it will condense into a liquid.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid **trifluoromethane** in the test tube. This assembly is then attached to a calibrated low-temperature thermometer.
- **Heating:** The cold bath is allowed to slowly warm up, or is replaced with a slightly warmer bath, to gradually increase the temperature of the liquid.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube.

- Boiling Point Determination: The heat source is removed, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to be drawn back into the capillary tube.[6][7]



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Caption: Experimental workflow for boiling point determination.

Determination of Melting Point (Capillary Method)

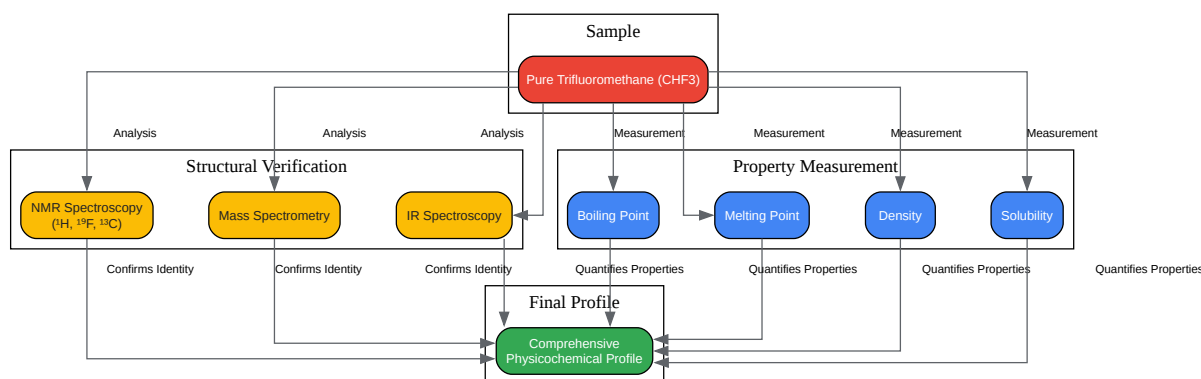
The melting point is determined by observing the phase transition from solid to liquid.

Methodology:

- **Sample Freezing:** A sample of liquid **trifluoromethane** is obtained by condensation as described above. The test tube is then further cooled using a cryogen like liquid nitrogen until the **trifluoromethane** solidifies.
- **Apparatus Setup:** A melting point apparatus with a suitable low-temperature range is used. The solidified sample in the capillary tube is placed in the apparatus.
- **Heating:** The sample is warmed very slowly (e.g., 1-2 °C per minute).
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the range. For a pure substance, this range should be narrow.

Logical Relationships in Physicochemical Analysis

The comprehensive characterization of a compound involves a logical flow of experiments, where spectroscopic methods confirm identity and other techniques quantify physical properties.



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Caption: Logical relationship of analytical techniques.

Safety and Handling

- Hazards: **Trifluoromethane** is a non-toxic, non-flammable gas, but it is an asphyxiant at high concentrations. Contact with the liquefied gas can cause severe frostbite. It is also a potent greenhouse gas.
- Personal Protective Equipment (PPE): Safety glasses, cryogen-rated gloves, and a lab coat should be worn when handling liquid **trifluoromethane**. All work should be conducted in a well-ventilated area.
- Storage: **Trifluoromethane** is supplied as a liquefied gas under pressure. Cylinders should be stored upright in a cool, dry, well-ventilated area away from heat and direct sunlight.

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